

Safety and Handling of 2-Nitrobenzylamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitrobenzylamine hydrochloride

Cat. No.: B1357096

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-nitrobenzylamine hydrochloride** (CAS No: 24835-08-3), a chemical compound utilized in various synthetic organic chemistry applications, including the synthesis of tetrahydroisoquinolines and other scaffolds relevant to drug discovery. Due to its hazardous properties, strict adherence to safety protocols is imperative when handling this compound.

Hazard Identification and Classification

2-Nitrobenzylamine hydrochloride is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

Table 1: GHS Classification

Hazard Class	Category
Acute toxicity, Oral	4
Skin irritation	2
Eye irritation	2A
Specific target organ toxicity — single exposure	3
(Respiratory system)	
Short-term (acute) aquatic hazard	3
Long-term (chronic) aquatic hazard	3

Table 2: Hazard Statements

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.
H412	Harmful to aquatic life with long lasting effects.

Signal Word: Warning

Hazard Pictograms:

-  alt text

Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to the following precautionary measures is essential to minimize risk.

Table 3: Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P273	Avoid release to the environment.	
P280	Wear protective gloves/ eye protection/ face protection.	
Response	P301 + P312 + P330	IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P304 + P340 + P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P332 + P313	If skin irritation occurs: Get medical advice/ attention.	
P337 + P313	If eye irritation persists: Get medical advice/ attention.	

P362

Take off contaminated

- To cite this document: BenchChem. [Safety and Handling of 2-Nitrobenzylamine Hydrochloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1357096#safety-and-handling-precautions-for-2-nitrobenzylamine-hydrochloride]

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